

formulation of adhesives with diethylene glycol monobenzoate

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An In-Depth Technical Guide to the Formulation of Adhesives with Diethylene Glycol Monobenzoate

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Introduction: The Role of Diethylene Glycol Monobenzoate in Modern Adhesive Systems

Diethylene glycol monobenzoate (DEGMB) is a high-performance, non-phthalate plasticizer that offers a unique combination of properties, making it an invaluable component in the formulation of a wide range of adhesive and sealant systems. As a partially esterified benzoate, its molecular structure imparts flexibility, improves adhesion, and enhances the overall performance of the final product. This document serves as a comprehensive technical guide for researchers, scientists, and development professionals on the effective utilization of DEGMB in adhesive formulations. We will explore its fundamental properties, mechanism of action, compatibility with various polymers, and provide detailed protocols for its application and evaluation. The insights provided herein are grounded in established principles of polymer science and adhesive technology, aimed at empowering formulators to innovate and optimize their products.

Physicochemical Properties of Diethylene Glycol Monobenzoate

Understanding the fundamental properties of DEGMB is crucial for its effective incorporation into adhesive formulations. These properties influence its compatibility, processing characteristics, and the final performance of the adhesive.

Property	Value	Reference
CAS Number	20587-61-5	[1] [2] [3]
Molecular Formula	C ₁₁ H ₁₄ O ₄	[2] [3] [4]
Molecular Weight	210.23 g/mol	[2] [4] [5]
Appearance	Liquid	[4]
Synonyms	2-(2-hydroxyethoxy)ethyl benzoate, Diethylene glycol benzoate	[2] [3] [4]
Primary Function	Plasticizer, Solvator	[2] [5]

Mechanism of Action and Key Benefits in Adhesive Formulations

As a plasticizer, DEGMB integrates into the polymer matrix of an adhesive. Its molecules position themselves between the long polymer chains, disrupting the intermolecular forces (van der Waals forces) that hold the chains tightly together. This separation increases the free volume within the polymer structure, leading to several key benefits:

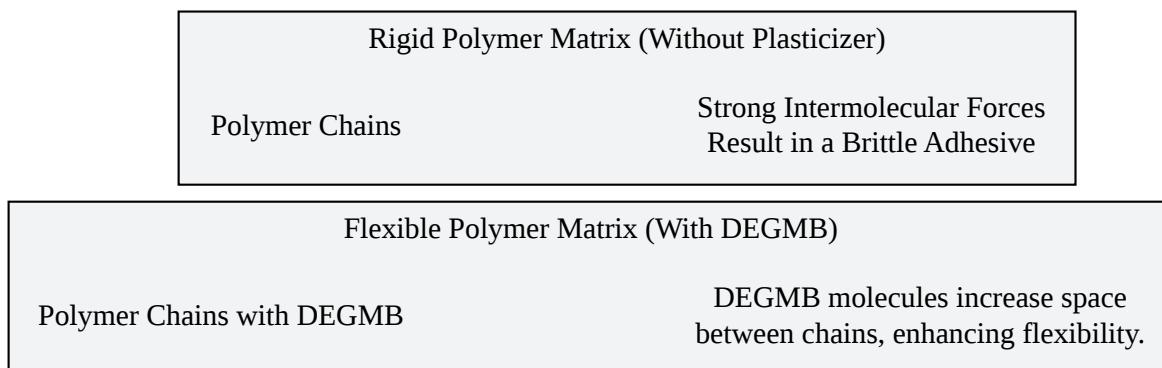
- Enhanced Flexibility and Reduced Brittleness: By increasing the mobility of the polymer chains, DEGMB lowers the glass transition temperature (T_g) of the polymer, making the adhesive less brittle and more flexible at room and lower temperatures.
- Improved Adhesion: The increased flexibility and lower surface tension imparted by DEGMB allow the adhesive to better "wet out" the substrate, leading to more intimate contact and stronger adhesive bonds.[\[6\]](#)
- Excellent Polymer Compatibility: DEGMB, often in conjunction with its dibenzoate counterpart, demonstrates excellent compatibility with a wide array of polymers commonly

used in adhesives, including polyvinyl acetate (PVA) homopolymers and copolymers, and polyvinyl chloride (PVC).[\[7\]](#)

- **Fungal Resistance:** A noteworthy and surprising advantage is that blends of diethylene glycol monobenzoate with diethylene glycol dibenzoate have been shown to impart greater resistance to fungal growth compared to formulations using only the dibenzoate.[\[8\]](#)[\[9\]](#) This makes it a valuable additive for adhesives and sealants used in humid environments.
- **A Non-Phthalate Solution:** With increasing regulatory scrutiny and market demand for safer materials, DEGMB serves as an effective, non-phthalate alternative to traditional plasticizers like DBP and BBP without compromising performance.[\[7\]](#)

Diagram: Mechanism of Plasticization

The following diagram illustrates how DEGMB molecules intersperse within polymer chains to increase flexibility.



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Caption: Plasticization of a polymer by DEGMB.

Polymer System Compatibility

The efficacy of DEGMB is closely tied to its compatibility with the base polymer of the adhesive.

- Polyvinyl Acetate (PVA) and Copolymers (EVA): DEGMB and other benzoates are highly compatible with PVA and its copolymers, such as ethylene vinyl acetate (EVA).^[7] They are particularly effective in water-borne adhesive formulations, where they also act as coalescing agents, aiding in film formation as the water evaporates.
- Polyvinyl Chloride (PVC): DEGMB is an excellent solvator for PVC resins.^[2] This property is leveraged in PVC-based adhesives and plastisols, where it contributes to a faster fusion and processing time.
- Acrylics and Vinyl Acrylics: Formulations based on acrylic and vinyl acrylic polymers can benefit from the addition of DEGMB, which can improve flexibility and coalescing properties.^[8]
- Sealants and Caulks: In sealant and caulk formulations, DEGMB not only provides flexibility but also contributes to improved fungal resistance, a critical attribute for these applications.^{[8][9]}

Application Notes and Starting Point Formulations

The following tables provide starting point formulations for common adhesive types. These are intended as a baseline for development and should be optimized based on specific performance requirements.

Table 1: Water-Borne PVA Wood Adhesive

This formulation is suitable for general-purpose wood assembly applications.

Component	Function	Weight % (w/w)
Polyvinyl Acetate (PVA) Emulsion (55% solids)	Polymer Binder	75.0 - 85.0
Diethylene Glycol Monobenzoate (DEGMB)	Plasticizer / Coalescent	3.0 - 8.0
Defoamer	Processing Aid	0.1 - 0.3
Biocide	Preservative	0.1 - 0.3
Water	Viscosity Adjustment	5.0 - 15.0
Calcium Carbonate	Filler / Extender	0 - 10.0

Causality: DEGMB is added to the PVA emulsion to lower its minimum film formation temperature (MFFT) and increase the flexibility of the final glue line, preventing a brittle bond.

Table 2: Acrylic-Based Pressure-Sensitive Adhesive (PSA)

This formulation is a starting point for a general-purpose, permanent PSA for tape and label applications.

Component	Function	Weight % (w/w)
Acrylic Emulsion (50% solids)	Polymer Binder	80.0 - 90.0
Diethylene Glycol Monobenzoate (DEGMB)	Plasticizer / Tackifier	2.0 - 7.0
Tackifying Resin Dispersion	Adhesion Promoter	5.0 - 15.0
Wetting Agent / Surfactant	Substrate Wetting	0.2 - 0.5
pH Adjuster (e.g., Ammonia)	Stabilizer	As needed to pH 7-8

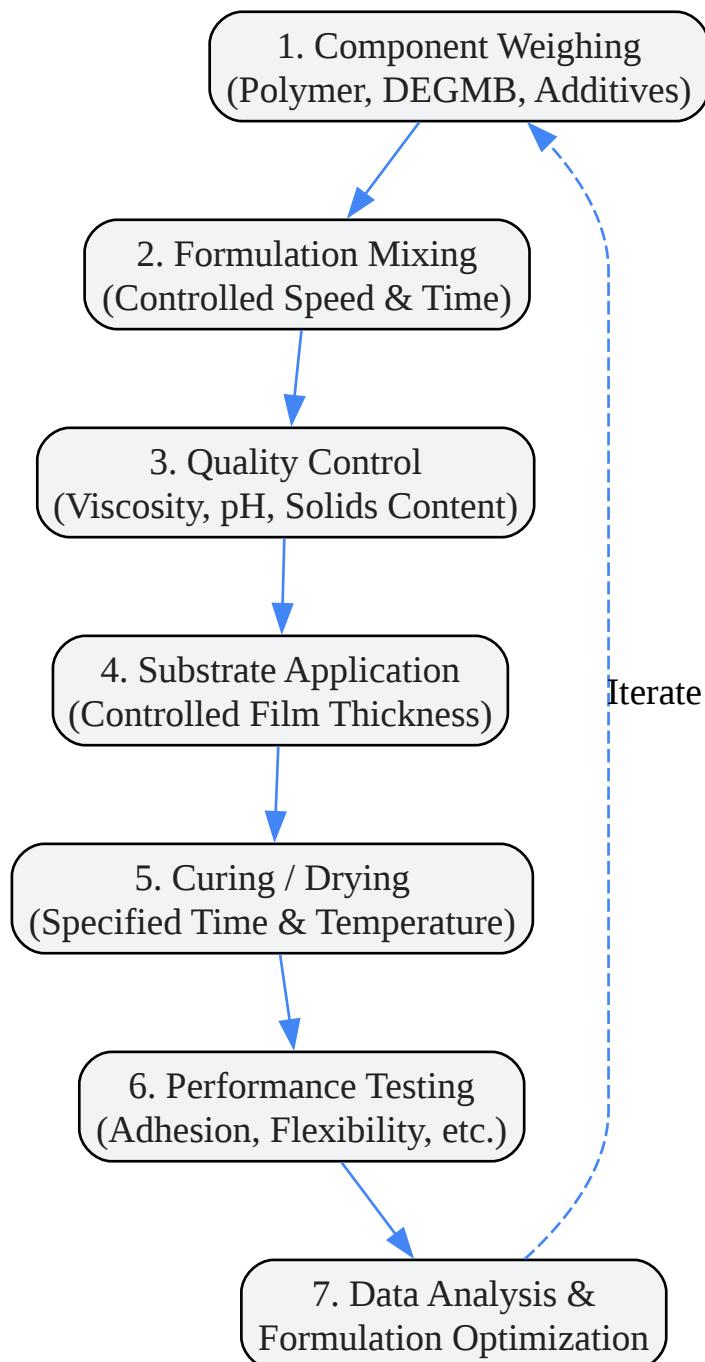
Causality: In PSAs, DEGMB modifies the viscoelastic properties of the acrylic polymer, helping to balance tack, peel adhesion, and shear strength. The level of addition is critical to avoid

excessive softening, which could lead to adhesive ooze.

Experimental Protocols and Workflows

A systematic approach to formulation and testing is essential for successful product development.

Diagram: Adhesive Formulation and Testing Workflow



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Caption: A systematic workflow for adhesive development.

Protocol 1: Preparation of a Water-Borne Adhesive Formulation

This protocol describes a laboratory-scale procedure for preparing an adhesive based on the starting formulations provided above.

Equipment:

- Laboratory mixer with variable speed control (e.g., overhead stirrer with a paddle blade).
- Beakers and containers.
- Analytical balance.

Procedure:

- Initial Charge: Weigh the polymer emulsion (PVA or Acrylic) into the main mixing vessel.
- Agitation: Begin mixing at a low speed (e.g., 100-200 RPM) to create a vortex without entraining excessive air.
- Additive Incorporation: While mixing, add the defoamer and biocide (if applicable). Allow them to mix for 5-10 minutes.
- Plasticizer Addition: Slowly add the pre-weighed Diethylene Glycol Monobenzoate (DEGMB) dropwise into the vortex. A slow addition rate is crucial to ensure proper dispersion and avoid shocking the emulsion system.
- Increased Mixing: Once all DEGMB is added, increase the mixing speed (e.g., 300-500 RPM) and continue to mix for 15-30 minutes to ensure homogeneity.
- Filler and Final Adjustments: If using fillers, add them slowly to the mixture. Finally, add any remaining water for viscosity adjustment and measure the pH, adjusting as necessary.

- Final Mix & Degassing: Mix for a final 15 minutes. Cover the container and allow it to stand for at least 2 hours to allow any entrapped air to dissipate.

Self-Validation: The formulation should appear smooth and homogenous with no signs of phase separation, grit, or coagulation. A stable viscosity reading over a short period indicates good initial stability.

Protocol 2: Performance Evaluation of the Adhesive

A. Viscosity Measurement (ASTM D1084)

- Apparatus: Brookfield rotational viscometer.
- Procedure:
 - Equilibrate the adhesive sample to a constant temperature (25°C).
 - Select an appropriate spindle and speed to obtain a torque reading between 20-80%.
 - Lower the spindle into the adhesive to the immersion mark.
 - Allow the spindle to rotate for 60 seconds before taking a reading. Report the viscosity in centipoise (cP) or Pascal-seconds (Pa·s), noting the spindle, speed, and temperature.

B. Lap Shear Adhesion (ASTM D1002 for metals or D905 for wood)

- Procedure:
 - Prepare standard test substrates (e.g., maple wood blocks or aluminum strips).
 - Apply a uniform film of adhesive to one substrate.
 - Assemble the joint with a specified overlap (e.g., 1 inch).
 - Press the joint under a defined pressure and allow it to cure under controlled conditions (e.g., 24 hours at 23°C and 50% RH).
 - Test the specimens to failure using a tensile testing machine at a specified crosshead speed.

- Record the maximum force at failure and calculate the shear strength in pounds per square inch (PSI) or megapascals (MPa).

C. Flexibility - T-Bend Test (ASTM D4145)

- Procedure:

- Cast a uniform film of the adhesive onto a flexible substrate (e.g., aluminum panel) and allow it to fully cure.
- Bend the panel 180° over on itself (a 0T bend).
- Examine the bend area under magnification for any signs of cracking or delamination of the adhesive film.
- If no cracking occurs, the test is passed. This indicates good flexibility, a direct result of effective plasticization by DEGMB.

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